

# Personal protective equipment for handling 2-Hydroxy-3-iodobenzamide

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## Compound of Interest

Compound Name: 2-Hydroxy-3-iodobenzamide

Cat. No.: B3417610

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## Essential Safety and Handling Guide for 2-Hydroxy-3-iodobenzamide

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Hydroxy-3-iodobenzamide** (CAS No. 1106305-67-2). Adherence to the following procedural guidance is critical for ensuring personal safety, maintaining experimental integrity, and proper disposal.

## Hazard Identification and Classification

**2-Hydroxy-3-iodobenzamide** is classified as a hazardous substance. The GHS hazard statements associated with this compound are summarized below.

GHS Hazard Class	Hazard Statement
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed[1]
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[1]
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against potential exposure. The following table outlines the mandatory PPE for handling **2-Hydroxy-3-iodobenzamide**.

PPE Category	Item	Specifications	Rationale
Eye & Face Protection	Safety Goggles or Face Shield	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 standards for protection against chemical splashes.[2]	To protect against splashes that can cause serious eye irritation.[1]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect for any signs of degradation or perforation before use.	To prevent skin contact which can cause irritation.[1]
Body Protection	Laboratory Coat	A buttoned, knee-length lab coat is required.	To protect skin and personal clothing from spills.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Use in a well-ventilated area. A respirator is necessary if dust is generated and ventilation is inadequate.	To prevent respiratory tract irritation from dust or aerosols.[1]
Foot Protection	Closed-toe Shoes	Standard laboratory practice to protect feet from spills.	To protect feet from potential spills of the chemical.[3]

## Operational Plan: Step-by-Step Handling Procedure

Proper handling techniques are crucial for minimizing exposure and maintaining the integrity of the compound.

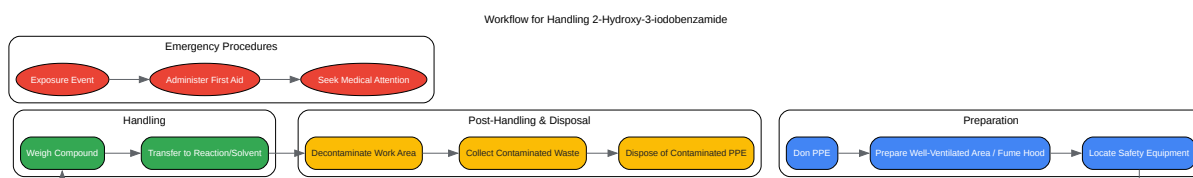
- Preparation:
  - Ensure all required PPE is correctly worn before handling.
  - Work in a designated area, preferably within a certified chemical fume hood, to control dust and vapors.[4]
  - Ensure that an eyewash station and safety shower are in close proximity and are readily accessible.[2]
  - Have all necessary equipment, such as spatulas, weighing paper, and glassware, clean and ready for use.
- Weighing and Transfer:
  - Handle **2-Hydroxy-3-iodobenzamide** as a solid powder.
  - To minimize dust generation, carefully scoop or pour the compound. Avoid actions that could create airborne dust.
  - If transferring to a solution, add the solid to the solvent slowly to prevent splashing.
- In Case of Exposure:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
  - Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[2][5]
  - Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[4]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

## Disposal Plan

Proper disposal of **2-Hydroxy-3-iodobenzamide** and any contaminated materials is essential for environmental and personnel safety.

- Waste Collection:
  - Collect all waste containing **2-Hydroxy-3-iodobenzamide** in a clearly labeled, compatible, and sealed container for hazardous waste.
  - This includes excess reagent, contaminated PPE (gloves, etc.), and any materials used for cleaning up spills.
- Disposal Procedure:
  - Dispose of the chemical waste through a licensed waste disposal company.
  - Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.



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Caption: Workflow for the safe handling and disposal of **2-Hydroxy-3-iodobenzamide**.

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